

An In-depth Technical Guide to 6-Methoxy-2-hexanone

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Compound of Interest

Compound Name: 6-Methoxy-2-hexanone

Cat. No.: B8764021

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IUPAC Name: 6-methoxyhexan-2-one

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information on **6-methoxy-2-hexanone**, including its chemical identity and computed physicochemical properties. While extensive experimental data is limited in publicly accessible literature, this document consolidates the current knowledge.

Chemical Identity and Properties

6-Methoxy-2-hexanone is a ketone with a methoxy group at the 6-position. Its fundamental properties are summarized in the table below. It is important to note that much of the available data is computationally predicted rather than experimentally verified.

Property	Value	Source
IUPAC Name	6-methoxyhexan-2-one	[1]
CAS Number	29006-00-6	[1]
Molecular Formula	C ₇ H ₁₄ O ₂	[1] [2]
Molecular Weight	130.18 g/mol	[1]
Canonical SMILES	CC(=O)CCCCOC	[1]
InChI Key	BBFYIMIWUNYAAAX-UHFFFAOYSA-N	[1]
XLogP3 (Computed)	0.4	[1]
Monoisotopic Mass	130.099379685 Da	[1] [2]

Spectroscopic Data

While detailed experimental protocols for the acquisition of spectroscopic data are not available in the reviewed literature, the existence of the following spectra is noted in chemical databases. This information can be valuable for the structural confirmation of **6-methoxy-2-hexanone**.

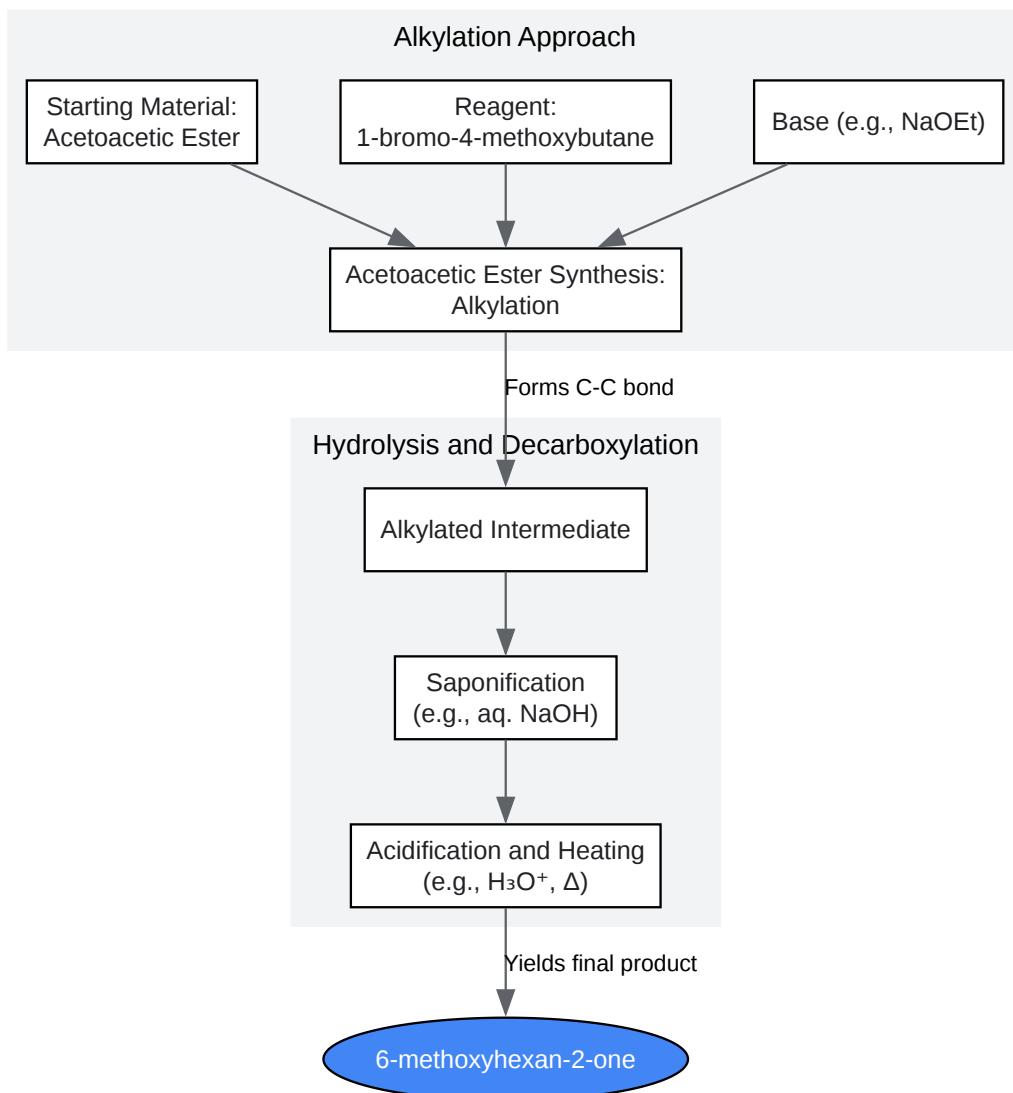
- ¹³C NMR Spectroscopy: Data is available, which would be crucial for identifying the carbon skeleton and the position of the carbonyl and methoxy groups.[\[1\]](#)
- Mass Spectrometry (GC-MS): Gas chromatography-mass spectrometry data is available, providing information on the fragmentation pattern of the molecule, which aids in its identification and structural elucidation.[\[1\]](#)
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available, which would show characteristic absorption bands for the carbonyl (C=O) and ether (C-O-C) functional groups.[\[1\]](#)

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **6-methoxy-2-hexanone** is not readily available in the scientific literature. However, general synthetic strategies for ketones

and ethers can be inferred. A plausible, though not explicitly documented, synthetic approach could involve the following logical steps:

Conceptual Synthesis Workflow for 6-methoxyhexan-2-one



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Caption: Conceptual workflow for the synthesis of 6-methoxyhexan-2-one.

Applications and Biological Activity

Currently, there is a notable lack of specific information regarding the applications or biological activity of **6-methoxy-2-hexanone** in the reviewed scientific literature and patents. Research into structurally similar compounds, such as other methoxylated ketones or hexanone derivatives, may offer insights into potential areas of investigation. For instance, various ketones are explored as intermediates in pharmaceutical synthesis.

Conclusion

This technical guide consolidates the available information on **6-methoxy-2-hexanone**. While its fundamental chemical identity is established, there is a clear opportunity for further research to determine its experimental physicochemical properties, develop and publish detailed synthetic protocols, and explore its potential applications and biological activities. Such studies would significantly enhance the understanding of this compound and its potential utility for researchers and drug development professionals.

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References

- 1. 6-Methoxy-2-hexanone | C7H14O2 | CID 34415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 6-methoxy-2-hexanone (C7H14O2) [pubchemlite.lcsb.uni.lu]
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